

## N,N'-Dimethyl-1,6-hexanediamine moisture sens

Author: BenchChem Technical Support Team. Date: January 2026

### Compound of Interest

Compound Name: *N,N'*-Dimethyl-1,6-hexanediamine

Cat. No.: B078734

## Technical Support Center: N,N'-Dimethyl-1,6-hexanediamine

### A Guide to Understanding and Mitigating Moisture Sensitivity Issues

Welcome to the technical support guide for **N,N'-Dimethyl-1,6-hexanediamine** (DMHDA). This resource is designed for researchers, scientists, and DMHDA is a valuable building block in various synthetic applications, including the formation of polyurethanes, degradable polymers for gene vectors moisture content being a critical parameter that can significantly impact experimental outcomes.

This guide provides in-depth troubleshooting advice, detailed protocols, and answers to frequently asked questions to help you navigate the challenge and reproducibility of your experiments.

### Frequently Asked Questions (FAQs)

Q1: My reaction using **N,N'-Dimethyl-1,6-hexanediamine** has failed or resulted in a very low yield. Could moisture be the cause?

A: Yes, moisture is a primary suspect. DMHDA is a secondary aliphatic amine, and compounds in this class are known to be hygroscopic, meaning th unwanted nucleophile, competing with the diamine, or it can react with other sensitive reagents or intermediates in your reaction mixture, ultimately le

Q2: What are the physical signs that my **N,N'-Dimethyl-1,6-hexanediamine** might be contaminated with water?

A: While clear visual cues are not always present, you may observe some indicators. The compound has a low melting point of 15-18 °C, so it exists i could indicate water contamination. Additionally, upon opening a container, you might observe fuming if the headspace air is humid, as the amine rea colorless to slightly yellow liquid should be viewed with suspicion.

Q3: How should I properly store **N,N'-Dimethyl-1,6-hexanediamine** to prevent moisture absorption?

A: Proper storage is critical. The reagent should be kept in a tightly sealed, airtight container to prevent exposure to atmospheric moisture.[1] For long container inside a desiccator or in a controlled inert atmosphere (e.g., a glovebox) is highly recommended.[4][5] Always ensure the container cap is re

Q4: Can I use a new, sealed bottle of **N,N'-Dimethyl-1,6-hexanediamine** directly without purification for a moisture-sensitive reaction?

A: While a new, sealed bottle from a reputable supplier is generally of high purity, it is not guaranteed to be completely anhydrous. For highly sensitive titration or to dry the amine before use. The air trapped in the headspace of the bottle can contain enough moisture to affect sensitive reactions, espe

Q5: I suspect my reagent is "wet". Can I dry it?

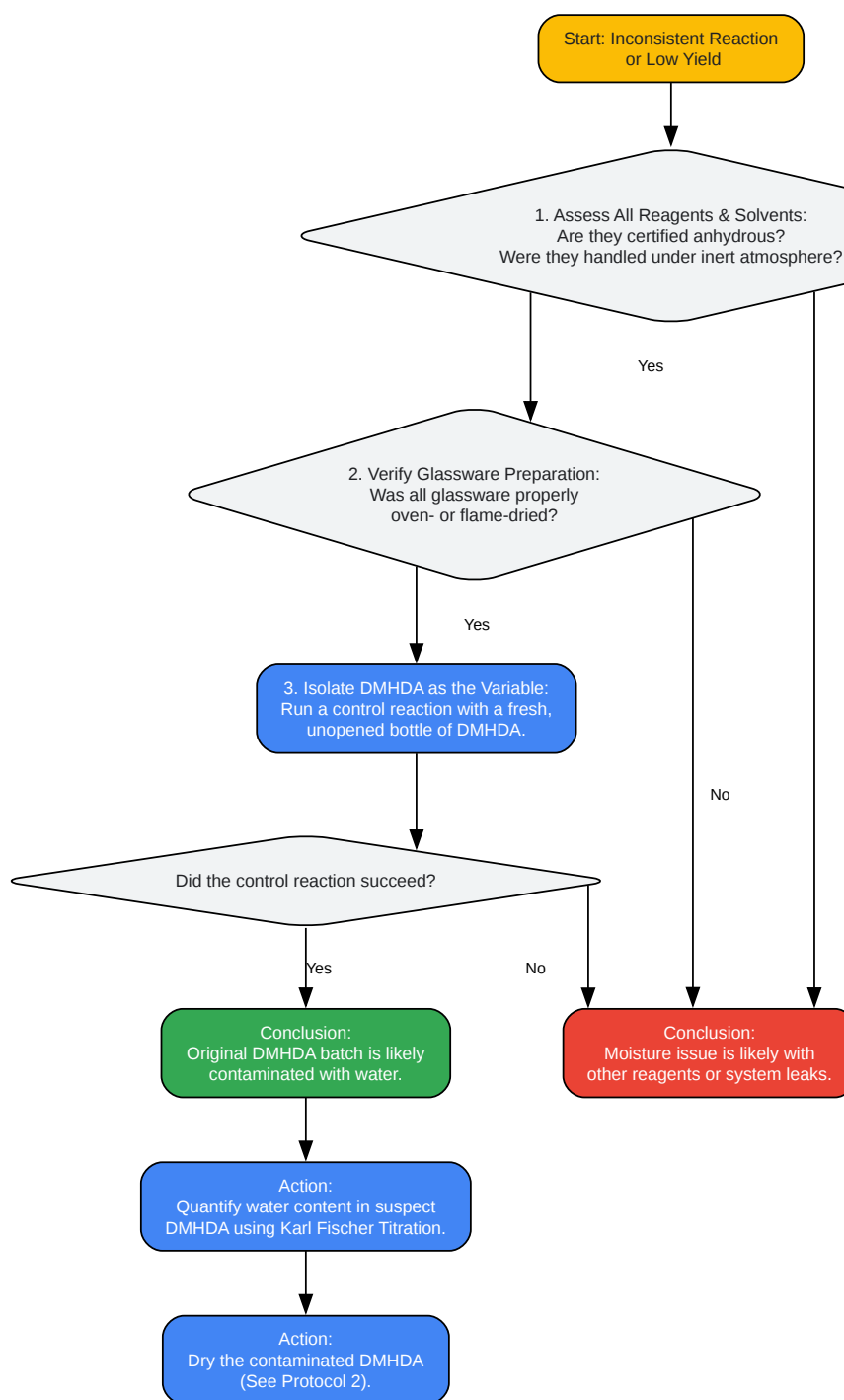
A: Yes, **N,N'-Dimethyl-1,6-hexanediamine** can be dried. The most common laboratory method is to treat the liquid amine with a suitable drying agen with the amine.[7] See the detailed protocol in the Troubleshooting Guides section for specific instructions.

### Troubleshooting Guides & Protocols

This section provides systematic approaches to diagnose and resolve issues arising from moisture contamination.

#### Issue: Inconsistent Reaction Yields or Product Impurities

When reactions involving DMHDA produce variable results, moisture contamination is a likely culprit. This troubleshooting workflow will help you diag



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for reactions involving DMHDA.

### Protocol 1: Quantifying Water Content via Karl Fischer (KF) Titration

Karl Fischer titration is the gold standard for accurately determining water content in chemical samples.[8] However, because DMHDA is a strong base, results. This protocol includes a crucial buffering step to neutralize the amine's basicity.

Materials:

- Karl Fischer Titrator (coulometric or volumetric)

- Anhydrous methanol or specialized KF solvent
- KF Titrant and Solvent (e.g., Hydranal™)
- Benzoic acid or a commercial KF buffer for strong bases
- Gastight syringe and needle
- **N,N'-Dimethyl-1,6-hexanediamine** sample

Procedure:

- **System Preparation:** Set up the Karl Fischer titrator according to the manufacturer's instructions. Add the KF solvent to the titration cell and perform
- **Buffering:** For strongly basic amines like DMHDA, add a neutralizing agent such as benzoic acid to the conditioned solvent in the titration cell.<sup>[9]</sup> Allow the system to stabilize again. A patent also suggests zinc sulfate can act as a stabilizer for titrating related diamines.<sup>[10]</sup>
- **Sample Introduction:** Using a dry, gastight syringe, draw a precise amount of the DMHDA sample. The exact mass should be determined by weighing.
- **Injection:** Quickly inject the sample into the titration cell, ensuring the needle tip is below the surface of the solvent but does not touch the electrode.
- **Titration:** Start the titration. The instrument will automatically titrate the water in the sample and calculate the water content, typically in parts per million.
- **Analysis:** A sharp and stable endpoint indicates a successful measurement. Dragging endpoints or continuously increasing water content suggest that additional buffering agent may be needed.

## Protocol 2: Drying N,N'-Dimethyl-1,6-hexanediamine

If KF analysis confirms water contamination, or if you require an exceptionally dry reagent, this procedure can be used.

**Safety Note:** Always wear appropriate personal protective equipment (PPE), including gloves and safety goggles, and work in a well-ventilated fume hood.

Materials:

- Round-bottom flask, oven-dried
- Distillation apparatus (condenser, receiving flask), oven-dried
- Heating mantle
- Vacuum source
- Stir bar
- Suitable drying agent (see table below)
- Inert gas (Nitrogen or Argon)

Recommended Drying Agents for Amines

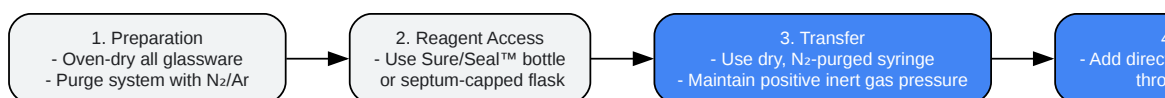
| Drying Agent                          | Suitability & Comments   | Reference       |
|---------------------------------------|--|-----------------|
| Potassium Hydroxide (KOH)             | Excellent. Very efficient and rapid for basic compounds. Use pellets.                              | <sup>[7]</sup>  |
| Calcium Oxide (CaO)                   | Good. Suitable for amines, but may not dry them completely.  | <sup>[13]</sup> |
| Molecular Sieves (3Å or 4Å)           | Good. Chemically inert and efficient. Must be properly activated (heated under vacuum) before use. |                 |
| Calcium Chloride (CaCl <sub>2</sub> ) | UNSUITABLE. Reacts with amines to form solid complexes.  |                 |

## Procedure:

- Setup: Assemble the dry round-bottom flask with a stir bar under an inert atmosphere.
- Add Reagents: Add the **N,N'-Dimethyl-1,6-hexanediamine** to the flask, followed by the chosen drying agent (e.g., several pellets of KOH).
- Stir: Allow the mixture to stir at room temperature for several hours, or overnight, to allow the drying agent to absorb the water.
- Distillation: Assemble the distillation apparatus. Heat the flask gently using a heating mantle to distill the amine. Since DMHDA has a high boiling point, avoid thermal decomposition.<sup>[14]</sup>
- Collection: Collect the purified, dry amine in the receiving flask under an inert atmosphere.
- Storage: Immediately transfer the distilled product to a clean, dry, airtight container, preferably sealed with a septum for easy access via syringe, and store under an inert atmosphere.

## Protocol 3: Best Practices for Handling and Dispensing

Minimizing exposure to the atmosphere is the key to maintaining the dryness of DMHDA.



[Click to download full resolution via product page](#)

Caption: Anhydrous handling workflow for DMHDA.

## Technical Deep Dive: The Chemistry of Moisture Sensitivity

The challenges in handling **N,N'-Dimethyl-1,6-hexanediamine** stem from the fundamental chemical properties of aliphatic secondary amines.

- Hygroscopicity: The nitrogen atom in the amine functional group possesses a lone pair of electrons, making it a hydrogen bond acceptor.<sup>[15][16]</sup> This allows it to pull moisture from the atmosphere, effectively pulling moisture into the bulk liquid.<sup>[17]</sup>
- Nucleophilicity: The primary chemical role of DMHDA in synthesis is as a bifunctional nucleophile.<sup>[18]</sup> The lone pairs on the nitrogen atoms readily can also attack the same electrophilic sites if present in sufficient concentration. This competitive reaction consumes starting material and generates byproducts.
- Basicity: Aliphatic amines are basic compounds.<sup>[19]</sup> Water can react with highly reactive, base-sensitive starting materials or intermediates (e.g., a Grignard reagent), leading to a decrease in overall reaction efficiency. The presence of water can also alter the pH of the reaction medium, which may be critical for catalyst performance or product stability.

By understanding these underlying principles, researchers can appreciate the necessity of the stringent handling and purification protocols outlined in this document.

## References

- Sigma-Aldrich. (n.d.). **N,N'-Dimethyl-1,6-hexanediamine 98%**. Retrieved from [vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFs5TLRWBAo4eLx\\_Y6lD3wsThej354GBnk0P0cbCYo48oozd1YkHwlsXgyzdVydFclnJCc0g2kgkni2agoq9Zrb28KebrXu\\_QK2u1n\\_7oKrUg==](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFs5TLRWBAo4eLx_Y6lD3wsThej354GBnk0P0cbCYo48oozd1YkHwlsXgyzdVydFclnJCc0g2kgkni2agoq9Zrb28KebrXu_QK2u1n_7oKrUg==)
- Sigma-Aldrich. (n.d.). **Drying Agents**. Retrieved from [vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFWnessdP7WY6zjFLvA6mT:fWA4MOyM1JD4Q-hLJ3XCEu2V1Fw5PX\\_5lvKmkOpF\\_976FAnFxFVqapzqwmue5xO8Wwzu\\_iNwUJZQKlaBPkC2ZSuZcHprzABsHjoz3W3CoA9HW](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFWnessdP7WY6zjFLvA6mT:fWA4MOyM1JD4Q-hLJ3XCEu2V1Fw5PX_5lvKmkOpF_976FAnFxFVqapzqwmue5xO8Wwzu_iNwUJZQKlaBPkC2ZSuZcHprzABsHjoz3W3CoA9HW)
- Benchchem. (n.d.). **N,N'-Dimethyl-1,6-hexanediamine | High-Purity Reagent**. Retrieved from [vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFwtsorJHP30dWMbhl7A9n2Rd0rEnrLDlgFCon2vL29Op\\_jh-RaWIDy-lzHxF2\\_Pg7f3jFzWuWLIB3GNK4\\_FLU=](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFwtsorJHP30dWMbhl7A9n2Rd0rEnrLDlgFCon2vL29Op_jh-RaWIDy-lzHxF2_Pg7f3jFzWuWLIB3GNK4_FLU=)
- ChemicalBook. (n.d.). **N,N'-DIMETHYL-1,6-HEXANEDIAMINE | 13093-04-4**. Retrieved from [vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQKtsSa0aAFjCnCFqECUqXbwyJeav9TLbt8RH4XA7\\_YMqShX1aVkm-QBzVJDUB\\_Na48Y1uFxFsSaLbXU4M5Au69b4-bu4oVeEuFr9553MEWdvNrm](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQKtsSa0aAFjCnCFqECUqXbwyJeav9TLbt8RH4XA7_YMqShX1aVkm-QBzVJDUB_Na48Y1uFxFsSaLbXU4M5Au69b4-bu4oVeEuFr9553MEWdvNrm)
- ChemicalBook. (n.d.). **N,N'-DIMETHYL-1,6-HEXANEDIAMINE CAS#: 13093-04-4**. Retrieved from [vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQEmMkkw0oMEiEXaVN8TyYZLIOPpGqOwltZay8VIMt987utrw\\_eulKRav1j603DXEkQ0YtM5mjvercJLe-\\_eNG0ZaTQ-V7NgkGKU0x\\_PmG93lgrY3uX5Z\\_a7FAwPA9YYOrpK3rf5OImVYwaAaxSfmKxSm29R2p2\\_0g9AFGZZb0Y=](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQEmMkkw0oMEiEXaVN8TyYZLIOPpGqOwltZay8VIMt987utrw_eulKRav1j603DXEkQ0YtM5mjvercJLe-_eNG0ZaTQ-V7NgkGKU0x_PmG93lgrY3uX5Z_a7FAwPA9YYOrpK3rf5OImVYwaAaxSfmKxSm29R2p2_0g9AFGZZb0Y=)
- Hive Stimulants. (n.d.). **Drying agents and their compatibilities**. Retrieved from [vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQEFNRIQqQWgcxOz4RTzsmR9EqzwBVLizjalaEjPg2W74zBVQTOO1hkFE0s\\_88bE\\_J\\_nv1wlZl5wgifhDJao5v8UnJCJSIoYD0108i](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQEFNRIQqQWgcxOz4RTzsmR9EqzwBVLizjalaEjPg2W74zBVQTOO1hkFE0s_88bE_J_nv1wlZl5wgifhDJao5v8UnJCJSIoYD0108i)

- TutorChase. (n.d.). How do you handle hygroscopic solutes in the lab?. Retrieved from [vertexaisearch.cloud.google.com/grounding-api-redirect/AUADMBNy67uqQFzXezXuz1RxPwH2wZu8nu3GYbb3sMSb0wkD6zEz0-tAt0LU-wpXd86rOZ3RjxEcxHCyzqKT0XSXztg7JZpFRhSE0d0Turs\\_gDiqYr ayX\\_ZqVgP6](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUADMBNy67uqQFzXezXuz1RxPwH2wZu8nu3GYbb3sMSb0wkD6zEz0-tAt0LU-wpXd86rOZ3RjxEcxHCyzqKT0XSXztg7JZpFRhSE0d0Turs_gDiqYr ayX_ZqVgP6)
- CORECHEM Inc. (n.d.). Hygroscopic: What it Means, What You Need to Know. Retrieved from [vertexaisearch.cloud.google.com/grounding-api-redirect/kil0pwdYZKiO52HxjTHEcUT1loyDoyogZsqTg4t8gXuwhoGr-ICwfdy5oJMSZk5VSmtDsaGZpgyDJdaNcJlw5\\_p8Q-0RCuy9zYpDr1XqyCQRH-iGWKZ](https://vertexaisearch.cloud.google.com/grounding-api-redirect/kil0pwdYZKiO52HxjTHEcUT1loyDoyogZsqTg4t8gXuwhoGr-ICwfdy5oJMSZk5VSmtDsaGZpgyDJdaNcJlw5_p8Q-0RCuy9zYpDr1XqyCQRH-iGWKZ)
- Sigma-Aldrich. (n.d.). Determination of Water Content in 2-Aminoethanol, Ethanolamine Using Karl Fischer Titration. Retrieved from [vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGGZ0ZKLx5QqxlCZE9NXFaVoO9q1S3ja1E7q4C-384M4RW17XsdfZZ4ilSYrxF86XnohjbFg\\_zf8sKNVjz2BOKVVJShq4o4G-tP-Jrtj4dghstCkv6WkRWJFnopWhOb1bF9NZ6NZgH4cfaK0\\_lmfXEWavlbmEcaigMACxhquNdL\\_JDiwNRDYCBJAs3mQ-P5Y9FhypoYqJUniCn5EOzlj3\\_Rv](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGGZ0ZKLx5QqxlCZE9NXFaVoO9q1S3ja1E7q4C-384M4RW17XsdfZZ4ilSYrxF86XnohjbFg_zf8sKNVjz2BOKVVJShq4o4G-tP-Jrtj4dghstCkv6WkRWJFnopWhOb1bF9NZ6NZgH4cfaK0_lmfXEWavlbmEcaigMACxhquNdL_JDiwNRDYCBJAs3mQ-P5Y9FhypoYqJUniCn5EOzlj3_Rv)
- Kwip Filtration. (n.d.). Anhydrous Ammonia Safety: Protect Workers and Prevent Hazards. Retrieved from [vertexaisearch.cloud.google.com/grounding-api-redirect/cgrA7TflgyAokfwS1Bii6PDv1Abbt0wX87aYWdhDnhjvEOTz5hZvRj9gqzqgrVoVsZElebd\\_Q44G3hxH8iBG12jP04Dn3-YfHDFYNJlnizp93FeXpWXEHV](https://vertexaisearch.cloud.google.com/grounding-api-redirect/cgrA7TflgyAokfwS1Bii6PDv1Abbt0wX87aYWdhDnhjvEOTz5hZvRj9gqzqgrVoVsZElebd_Q44G3hxH8iBG12jP04Dn3-YfHDFYNJlnizp93FeXpWXEHV)
- NDSU Agriculture. (n.d.). Anhydrous Ammonia: Managing The Risks. Retrieved from [vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGGZ0ZKLx5QqxlCZE9NXFaVoO9q1S3ja1E7q4C-384M4RW17XsdfZZ4ilSYrxF86XnohjbFg\\_zf8sKNVjz2BOKVVJShq4o4G-tP-Jrtj4dghstCkv6WkRWJFnopWhOb1bF9NZ6NZgH4cfaK0\\_lmfXEWavlbmEcaigMACxhquNdL\\_JDiwNRDYCBJAs3mQ-P5Y9FhypoYqJUniCn5EOzlj3\\_Rv](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGGZ0ZKLx5QqxlCZE9NXFaVoO9q1S3ja1E7q4C-384M4RW17XsdfZZ4ilSYrxF86XnohjbFg_zf8sKNVjz2BOKVVJShq4o4G-tP-Jrtj4dghstCkv6WkRWJFnopWhOb1bF9NZ6NZgH4cfaK0_lmfXEWavlbmEcaigMACxhquNdL_JDiwNRDYCBJAs3mQ-P5Y9FhypoYqJUniCn5EOzlj3_Rv)
- Ohioline. (2017). Safe Handling of Anhydrous Ammonia. Retrieved from [vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHlBnsiEI0BvoTYhRVOXXVjh0sCbEwKHb7anNXEflSsVtA3Xhr809f\\_KfJNFfFWG\\_OdpVPAqgBpkmHZWGwIAM8AvMtdXELnwq-hs](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHlBnsiEI0BvoTYhRVOXXVjh0sCbEwKHb7anNXEflSsVtA3Xhr809f_KfJNFfFWG_OdpVPAqgBpkmHZWGwIAM8AvMtdXELnwq-hs)
- Google Patents. (n.d.). CN113092663A - Method for measuring moisture content in organic amine. Retrieved from [vertexaisearch.cloud.google.com/grounding-api-redirect/VmmVGvft497VQPI6l2wXdb7\\_7PJZAwf8BqwwRMxW8JB31C4frimD6j8PVjlbpgPRSV2PMg9gA1TISOUqmINUeM7iifTeF9LnmjnmZ6EagpjcQ3sv](https://vertexaisearch.cloud.google.com/grounding-api-redirect/VmmVGvft497VQPI6l2wXdb7_7PJZAwf8BqwwRMxW8JB31C4frimD6j8PVjlbpgPRSV2PMg9gA1TISOUqmINUeM7iifTeF9LnmjnmZ6EagpjcQ3sv)
- Burfield, D. R., Smithers, R. H., & Tan, A. S. C. (1981). Desiccant efficiency in solvent and reagent drying. 5. Amines. The Journal of Organic Chemistry. Retrieved from [vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGGZ0ZKLx5QqxlCZE9NXFaVoO9q1S3ja1E7q4C-384M4RW17XsdfZZ4ilSYrxF86XnohjbFg\\_zf8sKNVjz2BOKVVJShq4o4G-tP-Jrtj4dghstCkv6WkRWJFnopWhOb1bF9NZ6NZgH4cfaK0\\_lmfXEWavlbmEcaigMACxhquNdL\\_JDiwNRDYCBJAs3mQ-P5Y9FhypoYqJUniCn5EOzlj3\\_Rv](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGGZ0ZKLx5QqxlCZE9NXFaVoO9q1S3ja1E7q4C-384M4RW17XsdfZZ4ilSYrxF86XnohjbFg_zf8sKNVjz2BOKVVJShq4o4G-tP-Jrtj4dghstCkv6WkRWJFnopWhOb1bF9NZ6NZgH4cfaK0_lmfXEWavlbmEcaigMACxhquNdL_JDiwNRDYCBJAs3mQ-P5Y9FhypoYqJUniCn5EOzlj3_Rv)
- Sigma-Aldrich. (n.d.). N,N'-Dimethyl-1,6-hexanediamine 98%. Retrieved from [vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGGZ0ZKLx5QqxlCZE9NXFaVoO9q1S3ja1E7q4C-384M4RW17XsdfZZ4ilSYrxF86XnohjbFg\\_zf8sKNVjz2BOKVVJShq4o4G-tP-Jrtj4dghstCkv6WkRWJFnopWhOb1bF9NZ6NZgH4cfaK0\\_lmfXEWavlbmEcaigMACxhquNdL\\_JDiwNRDYCBJAs3mQ-P5Y9FhypoYqJUniCn5EOzlj3\\_Rv](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGGZ0ZKLx5QqxlCZE9NXFaVoO9q1S3ja1E7q4C-384M4RW17XsdfZZ4ilSYrxF86XnohjbFg_zf8sKNVjz2BOKVVJShq4o4G-tP-Jrtj4dghstCkv6WkRWJFnopWhOb1bF9NZ6NZgH4cfaK0_lmfXEWavlbmEcaigMACxhquNdL_JDiwNRDYCBJAs3mQ-P5Y9FhypoYqJUniCn5EOzlj3_Rv)
- Hiranuma. (n.d.). Water contents Amines. Retrieved from [vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHlBnsiEI0BvoTYhRVOXXVjh0sCbEwKHb7anNXEflSsVtA3Xhr809f\\_KfJNFfFWG\\_OdpVPAqgBpkmHZWGwIAM8AvMtdXELnwq-hs](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHlBnsiEI0BvoTYhRVOXXVjh0sCbEwKHb7anNXEflSsVtA3Xhr809f_KfJNFfFWG_OdpVPAqgBpkmHZWGwIAM8AvMtdXELnwq-hs)
- Delloyd's Lab-Tech. (n.d.). SOLVENT DRYING AND DRYING AGENTS. Retrieved from [vertexaisearch.cloud.google.com/grounding-api-redirect/ALcLyGHSFBJEJNxJifilNOZJZJVESldNstPATjttnO0mJ7Z4zY7a55sYKnd7D8akHqtiytec8QgtXR\\_37ADk\\_iajM\\_wiJ588T5mX3EQ6WBLcWlcw7z02E3v](https://vertexaisearch.cloud.google.com/grounding-api-redirect/ALcLyGHSFBJEJNxJifilNOZJZJVESldNstPATjttnO0mJ7Z4zY7a55sYKnd7D8akHqtiytec8QgtXR_37ADk_iajM_wiJ588T5mX3EQ6WBLcWlcw7z02E3v)
- University of Colorado Boulder, Department of Chemistry. (n.d.). Using drying agents. Retrieved from [vertexaisearch.cloud.google.com/grounding-api-redirect/V3esHLZ7TySfd06c4NblcfOtb4j3Ewly77XHl12z87vrWEgEkvFHDUY7wUpzggzk1A2lh4CQVAteljP5BAQ7vkQO4tFav9lrbzTgk6JenlCwUuHPhxAGf](https://vertexaisearch.cloud.google.com/grounding-api-redirect/V3esHLZ7TySfd06c4NblcfOtb4j3Ewly77XHl12z87vrWEgEkvFHDUY7wUpzggzk1A2lh4CQVAteljP5BAQ7vkQO4tFav9lrbzTgk6JenlCwUuHPhxAGf)
- Interactive Learning Paradigms, Incorporated. (n.d.). The MSDS HyperGlossary: Hygroscopic. Retrieved from [vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHlBnsiEI0BvoTYhRVOXXVjh0sCbEwKHb7anNXEflSsVtA3Xhr809f\\_KfJNFfFWG\\_OdpVPAqgBpkmHZWGwIAM8AvMtdXELnwq-hs](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHlBnsiEI0BvoTYhRVOXXVjh0sCbEwKHb7anNXEflSsVtA3Xhr809f_KfJNFfFWG_OdpVPAqgBpkmHZWGwIAM8AvMtdXELnwq-hs)
- Agricultural Process Systems. (2018). Tips for Safe Anhydrous Ammonia Storage & Handling. Retrieved from [vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGGZ0ZKLx5QqxlCZE9NXFaVoO9q1S3ja1E7q4C-384M4RW17XsdfZZ4ilSYrxF86XnohjbFg\\_zf8sKNVjz2BOKVVJShq4o4G-tP-Jrtj4dghstCkv6WkRWJFnopWhOb1bF9NZ6NZgH4cfaK0\\_lmfXEWavlbmEcaigMACxhquNdL\\_JDiwNRDYCBJAs3mQ-P5Y9FhypoYqJUniCn5EOzlj3\\_Rv](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGGZ0ZKLx5QqxlCZE9NXFaVoO9q1S3ja1E7q4C-384M4RW17XsdfZZ4ilSYrxF86XnohjbFg_zf8sKNVjz2BOKVVJShq4o4G-tP-Jrtj4dghstCkv6WkRWJFnopWhOb1bF9NZ6NZgH4cfaK0_lmfXEWavlbmEcaigMACxhquNdL_JDiwNRDYCBJAs3mQ-P5Y9FhypoYqJUniCn5EOzlj3_Rv)
- HepatoChem. (n.d.). How do you handle hygroscopic salts?. Retrieved from [vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGGZ0ZKLx5QqxlCZE9NXFaVoO9q1S3ja1E7q4C-384M4RW17XsdfZZ4ilSYrxF86XnohjbFg\\_zf8sKNVjz2BOKVVJShq4o4G-tP-Jrtj4dghstCkv6WkRWJFnopWhOb1bF9NZ6NZgH4cfaK0\\_lmfXEWavlbmEcaigMACxhquNdL\\_JDiwNRDYCBJAs3mQ-P5Y9FhypoYqJUniCn5EOzlj3\\_Rv](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGGZ0ZKLx5QqxlCZE9NXFaVoO9q1S3ja1E7q4C-384M4RW17XsdfZZ4ilSYrxF86XnohjbFg_zf8sKNVjz2BOKVVJShq4o4G-tP-Jrtj4dghstCkv6WkRWJFnopWhOb1bF9NZ6NZgH4cfaK0_lmfXEWavlbmEcaigMACxhquNdL_JDiwNRDYCBJAs3mQ-P5Y9FhypoYqJUniCn5EOzlj3_Rv)
- ECHEMI. (n.d.). Does storing a hygroscopic reagent in a bottle make it prone to absorb humidity from the air trapped inside?. Retrieved from [vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGGZ0ZKLx5QqxlCZE9NXFaVoO9q1S3ja1E7q4C-384M4RW17XsdfZZ4ilSYrxF86XnohjbFg\\_zf8sKNVjz2BOKVVJShq4o4G-tP-Jrtj4dghstCkv6WkRWJFnopWhOb1bF9NZ6NZgH4cfaK0\\_lmfXEWavlbmEcaigMACxhquNdL\\_JDiwNRDYCBJAs3mQ-P5Y9FhypoYqJUniCn5EOzlj3\\_Rv](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGGZ0ZKLx5QqxlCZE9NXFaVoO9q1S3ja1E7q4C-384M4RW17XsdfZZ4ilSYrxF86XnohjbFg_zf8sKNVjz2BOKVVJShq4o4G-tP-Jrtj4dghstCkv6WkRWJFnopWhOb1bF9NZ6NZgH4cfaK0_lmfXEWavlbmEcaigMACxhquNdL_JDiwNRDYCBJAs3mQ-P5Y9FhypoYqJUniCn5EOzlj3_Rv)
- PacMoore. (2024). Anhydrous Ammonia Handling: Best Practices for Agricultural and Industrial Use. Retrieved from [vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGGZ0ZKLx5QqxlCZE9NXFaVoO9q1S3ja1E7q4C-384M4RW17XsdfZZ4ilSYrxF86XnohjbFg\\_zf8sKNVjz2BOKVVJShq4o4G-tP-Jrtj4dghstCkv6WkRWJFnopWhOb1bF9NZ6NZgH4cfaK0\\_lmfXEWavlbmEcaigMACxhquNdL\\_JDiwNRDYCBJAs3mQ-P5Y9FhypoYqJUniCn5EOzlj3\\_Rv](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGGZ0ZKLx5QqxlCZE9NXFaVoO9q1S3ja1E7q4C-384M4RW17XsdfZZ4ilSYrxF86XnohjbFg_zf8sKNVjz2BOKVVJShq4o4G-tP-Jrtj4dghstCkv6WkRWJFnopWhOb1bF9NZ6NZgH4cfaK0_lmfXEWavlbmEcaigMACxhquNdL_JDiwNRDYCBJAs3mQ-P5Y9FhypoYqJUniCn5EOzlj3_Rv)
- ILO Encyclopaedia of Occupational Health and Safety. (2011). Amines, Aliphatic: Physical & Chemical Properties. Retrieved from [vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGGZ0ZKLx5QqxlCZE9NXFaVoO9q1S3ja1E7q4C-384M4RW17XsdfZZ4ilSYrxF86XnohjbFg\\_zf8sKNVjz2BOKVVJShq4o4G-tP-Jrtj4dghstCkv6WkRWJFnopWhOb1bF9NZ6NZgH4cfaK0\\_lmfXEWavlbmEcaigMACxhquNdL\\_JDiwNRDYCBJAs3mQ-P5Y9FhypoYqJUniCn5EOzlj3\\_Rv](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGGZ0ZKLx5QqxlCZE9NXFaVoO9q1S3ja1E7q4C-384M4RW17XsdfZZ4ilSYrxF86XnohjbFg_zf8sKNVjz2BOKVVJShq4o4G-tP-Jrtj4dghstCkv6WkRWJFnopWhOb1bF9NZ6NZgH4cfaK0_lmfXEWavlbmEcaigMACxhquNdL_JDiwNRDYCBJAs3mQ-P5Y9FhypoYqJUniCn5EOzlj3_Rv)
- Wikipedia. (n.d.). Hexamethylenediamine. Retrieved from [vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGGZ0ZKLx5QqxlCZE9NXFaVoO9q1S3ja1E7q4C-384M4RW17XsdfZZ4ilSYrxF86XnohjbFg\\_zf8sKNVjz2BOKVVJShq4o4G-tP-Jrtj4dghstCkv6WkRWJFnopWhOb1bF9NZ6NZgH4cfaK0\\_lmfXEWavlbmEcaigMACxhquNdL\\_JDiwNRDYCBJAs3mQ-P5Y9FhypoYqJUniCn5EOzlj3\\_Rv](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGGZ0ZKLx5QqxlCZE9NXFaVoO9q1S3ja1E7q4C-384M4RW17XsdfZZ4ilSYrxF86XnohjbFg_zf8sKNVjz2BOKVVJShq4o4G-tP-Jrtj4dghstCkv6WkRWJFnopWhOb1bF9NZ6NZgH4cfaK0_lmfXEWavlbmEcaigMACxhquNdL_JDiwNRDYCBJAs3mQ-P5Y9FhypoYqJUniCn5EOzlj3_Rv)
- CHEM-GUIDE. (n.d.). Physical properties of aliphatic amines. Retrieved from [vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGGZ0ZKLx5QqxlCZE9NXFaVoO9q1S3ja1E7q4C-384M4RW17XsdfZZ4ilSYrxF86XnohjbFg\\_zf8sKNVjz2BOKVVJShq4o4G-tP-Jrtj4dghstCkv6WkRWJFnopWhOb1bF9NZ6NZgH4cfaK0\\_lmfXEWavlbmEcaigMACxhquNdL\\_JDiwNRDYCBJAs3mQ-P5Y9FhypoYqJUniCn5EOzlj3\\_Rv](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGGZ0ZKLx5QqxlCZE9NXFaVoO9q1S3ja1E7q4C-384M4RW17XsdfZZ4ilSYrxF86XnohjbFg_zf8sKNVjz2BOKVVJShq4o4G-tP-Jrtj4dghstCkv6WkRWJFnopWhOb1bF9NZ6NZgH4cfaK0_lmfXEWavlbmEcaigMACxhquNdL_JDiwNRDYCBJAs3mQ-P5Y9FhypoYqJUniCn5EOzlj3_Rv)
- MOLBASE. (2011). N,N'-DIMETHYL-1,6-HEXANEDIAMINE [13093-04-4]. Retrieved from [vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGGZ0ZKLx5QqxlCZE9NXFaVoO9q1S3ja1E7q4C-384M4RW17XsdfZZ4ilSYrxF86XnohjbFg\\_zf8sKNVjz2BOKVVJShq4o4G-tP-Jrtj4dghstCkv6WkRWJFnopWhOb1bF9NZ6NZgH4cfaK0\\_lmfXEWavlbmEcaigMACxhquNdL\\_JDiwNRDYCBJAs3mQ-P5Y9FhypoYqJUniCn5EOzlj3\\_Rv](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGGZ0ZKLx5QqxlCZE9NXFaVoO9q1S3ja1E7q4C-384M4RW17XsdfZZ4ilSYrxF86XnohjbFg_zf8sKNVjz2BOKVVJShq4o4G-tP-Jrtj4dghstCkv6WkRWJFnopWhOb1bF9NZ6NZgH4cfaK0_lmfXEWavlbmEcaigMACxhquNdL_JDiwNRDYCBJAs3mQ-P5Y9FhypoYqJUniCn5EOzlj3_Rv)
- ACS Publications. (n.d.). Synthesis of Dimethyl Hexane-1,6-dicarbamate with Methyl Carbamate as Carbonyl Source over MCM-41 Catalyst. Retrieved from [vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGGZ0ZKLx5QqxlCZE9NXFaVoO9q1S3ja1E7q4C-384M4RW17XsdfZZ4ilSYrxF86XnohjbFg\\_zf8sKNVjz2BOKVVJShq4o4G-tP-Jrtj4dghstCkv6WkRWJFnopWhOb1bF9NZ6NZgH4cfaK0\\_lmfXEWavlbmEcaigMACxhquNdL\\_JDiwNRDYCBJAs3mQ-P5Y9FhypoYqJUniCn5EOzlj3\\_Rv](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGGZ0ZKLx5QqxlCZE9NXFaVoO9q1S3ja1E7q4C-384M4RW17XsdfZZ4ilSYrxF86XnohjbFg_zf8sKNVjz2BOKVVJShq4o4G-tP-Jrtj4dghstCkv6WkRWJFnopWhOb1bF9NZ6NZgH4cfaK0_lmfXEWavlbmEcaigMACxhquNdL_JDiwNRDYCBJAs3mQ-P5Y9FhypoYqJUniCn5EOzlj3_Rv)
- BYJU'S. (n.d.). Physical Properties of Amines. Retrieved from [vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGGZ0ZKLx5QqxlCZE9NXFaVoO9q1S3ja1E7q4C-384M4RW17XsdfZZ4ilSYrxF86XnohjbFg\\_zf8sKNVjz2BOKVVJShq4o4G-tP-Jrtj4dghstCkv6WkRWJFnopWhOb1bF9NZ6NZgH4cfaK0\\_lmfXEWavlbmEcaigMACxhquNdL\\_JDiwNRDYCBJAs3mQ-P5Y9FhypoYqJUniCn5EOzlj3\\_Rv](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGGZ0ZKLx5QqxlCZE9NXFaVoO9q1S3ja1E7q4C-384M4RW17XsdfZZ4ilSYrxF86XnohjbFg_zf8sKNVjz2BOKVVJShq4o4G-tP-Jrtj4dghstCkv6WkRWJFnopWhOb1bF9NZ6NZgH4cfaK0_lmfXEWavlbmEcaigMACxhquNdL_JDiwNRDYCBJAs3mQ-P5Y9FhypoYqJUniCn5EOzlj3_Rv)
- PubMed Central (PMC). (2022). Detection of Trace Amounts of Water in Organic Solvents by DNA-Based Nanomechanical Sensors. Retrieved from [vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGGZ0ZKLx5QqxlCZE9NXFaVoO9q1S3ja1E7q4C-384M4RW17XsdfZZ4ilSYrxF86XnohjbFg\\_zf8sKNVjz2BOKVVJShq4o4G-tP-Jrtj4dghstCkv6WkRWJFnopWhOb1bF9NZ6NZgH4cfaK0\\_lmfXEWavlbmEcaigMACxhquNdL\\_JDiwNRDYCBJAs3mQ-P5Y9FhypoYqJUniCn5EOzlj3\\_Rv](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGGZ0ZKLx5QqxlCZE9NXFaVoO9q1S3ja1E7q4C-384M4RW17XsdfZZ4ilSYrxF86XnohjbFg_zf8sKNVjz2BOKVVJShq4o4G-tP-Jrtj4dghstCkv6WkRWJFnopWhOb1bF9NZ6NZgH4cfaK0_lmfXEWavlbmEcaigMACxhquNdL_JDiwNRDYCBJAs3mQ-P5Y9FhypoYqJUniCn5EOzlj3_Rv)

- Chemistry LibreTexts. (2024). 23.1: Properties of amines. Retrieved from [vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFzTyVICYqeXADGCBNqqoHHp4vkmMPNZqPA-Luspsl9d7GRIYI-CF46hJ5wxkgJNdWg6eXiJn6VGGQjSbOZbuEV4sBYAb1SjQoz7mJSFH5lekk9OE5xPQvrijqJd3pSVdnPlxnG0ILJTMmiQhI6LcrizQND8Fppbor6bNFWgNFSAZhXD8Nw==](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFzTyVICYqeXADGCBNqqoHHp4vkmMPNZqPA-Luspsl9d7GRIYI-CF46hJ5wxkgJNdWg6eXiJn6VGGQjSbOZbuEV4sBYAb1SjQoz7mJSFH5lekk9OE5xPQvrijqJd3pSVdnPlxnG0ILJTMmiQhI6LcrizQND8Fppbor6bNFWgNFSAZhXD8Nw==)
- ResearchGate. (2018). A simple method to determine the water content in organic solvents using the <sup>1</sup>H NMR chemical shifts differences between [vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQEN-N2IZYFaPq-FoOH7PtsG\\_IdyU15mU8mzsgXcaR\\_mhCbqvJcU2hAz3DapiPnCnHsN8cV8R3mN7bjTheEASMUGdyZnB0R5fMZ1EisFzvhtgWTsbklJGbibg-dULJYvZpvMfp3JvRlhwqL-WDxs-U00Kvk6cGL-VoADP8JYqG6MutDzaZU3xFO0PKYf0UiNYEK8yfntFKyY5THtPp4VmeHbCGy23E60X3nIG8D88DAn6plrLV33LJ7DokLQVcC2KrPg==](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQEN-N2IZYFaPq-FoOH7PtsG_IdyU15mU8mzsgXcaR_mhCbqvJcU2hAz3DapiPnCnHsN8cV8R3mN7bjTheEASMUGdyZnB0R5fMZ1EisFzvhtgWTsbklJGbibg-dULJYvZpvMfp3JvRlhwqL-WDxs-U00Kvk6cGL-VoADP8JYqG6MutDzaZU3xFO0PKYf0UiNYEK8yfntFKyY5THtPp4VmeHbCGy23E60X3nIG8D88DAn6plrLV33LJ7DokLQVcC2KrPg==)
- Sigma-Aldrich. (n.d.). N,N'-Dimethyl-1,6-hexanediamine 98%. Retrieved from [vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHxeyL9aoWVaOib4KV7wISV-8IETm5NxAS5RRlhjHy12GeKESWT186j1PRueOr-rviqSQTtMJ7SmktTmmKzNFCjDRF3YQFrADzoAb5hvBY4Pebg==](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHxeyL9aoWVaOib4KV7wISV-8IETm5NxAS5RRlhjHy12GeKESWT186j1PRueOr-rviqSQTtMJ7SmktTmmKzNFCjDRF3YQFrADzoAb5hvBY4Pebg==)
- Amerigo Scientific. (n.d.). N,N'-Dimethyl-1,6-hexanediamine (98%). Retrieved from [vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQF8RfRIPP6OqNtn95S7kwaD3wfcWvjMZgbGcRzgS6QfVb1ldtBIZSIOFwNYoWg4ltdU-wv9talus23DrcH00HNt2MWHMMyoZ6qxIVlviEGNc1jpHANNgisM8K8k-6gv3UhWysOA==](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQF8RfRIPP6OqNtn95S7kwaD3wfcWvjMZgbGcRzgS6QfVb1ldtBIZSIOFwNYoWg4ltdU-wv9talus23DrcH00HNt2MWHMMyoZ6qxIVlviEGNc1jpHANNgisM8K8k-6gv3UhWysOA==)
- Sigma-Aldrich. (n.d.). N,N'-Dimethyl-1,6-hexanediamine 98%. Retrieved from [vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHd3zbFPOs1XjteWc\\_QbrrkQJKKfMuVSUTet4f2WQKGjBNooAZTomiAhe9DDbvWuK-1vfrJeGIBGGmT69azQmPgCGwe7BfZcxnfMhwTFJC\\_EZxQ==](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHd3zbFPOs1XjteWc_QbrrkQJKKfMuVSUTet4f2WQKGjBNooAZTomiAhe9DDbvWuK-1vfrJeGIBGGmT69azQmPgCGwe7BfZcxnfMhwTFJC_EZxQ==)
- ChemicalBook. (n.d.). **N,N'-DIMETHYL-1,6-HEXANEDIAMINE** | 13093-04-4. Retrieved from [vertexaisearch.cloud.google.com/grounding-api-redirect/mNRPQrEALtvUouEsO5GRpn3v\\_HxtEPdupzVcBF0CO3WZZ1O0ETcMuyYsU1zo3a7eP8kUJxGSm2AxxhC7x0qHMrHQG1CTDpB1yQnDtx9hR\\_CDvsjTNj7f0ln5KML42TZHy2\\_wl9uvKn](https://vertexaisearch.cloud.google.com/grounding-api-redirect/mNRPQrEALtvUouEsO5GRpn3v_HxtEPdupzVcBF0CO3WZZ1O0ETcMuyYsU1zo3a7eP8kUJxGSm2AxxhC7x0qHMrHQG1CTDpB1yQnDtx9hR_CDvsjTNj7f0ln5KML42TZHy2_wl9uvKn)
- Australian Government Department of Health. (2019). 1,6-Hexanediamine: Human health tier II assessment. Retrieved from [vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFUSxsue6SLKOi13C1UYR7GvJnajTOhkAMaqrS0Ehz7CRmeblRkn-fJZDR5PxmHjMAGZm0LFnV5hie6kbJLFHr0orGGuJbib\\_k3F053TE5omDcPEPGH8VubjmgvTav3yNJ6-lHr1sg49xMU4PILyug\\_dekzdwTBfcgO5JJNfUdYQZTdSPHKCsVu\\_snLj3opX3vJ0=](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFUSxsue6SLKOi13C1UYR7GvJnajTOhkAMaqrS0Ehz7CRmeblRkn-fJZDR5PxmHjMAGZm0LFnV5hie6kbJLFHr0orGGuJbib_k3F053TE5omDcPEPGH8VubjmgvTav3yNJ6-lHr1sg49xMU4PILyug_dekzdwTBfcgO5JJNfUdYQZTdSPHKCsVu_snLj3opX3vJ0=)
- Cheméo. (n.d.). Chemical Properties of 1,6-Hexanediamine (CAS 124-09-4). Retrieved from [vertexaisearch.cloud.google.com/grounding-api-redirect/y8BGU2JlL5tBheGLImcHbCNf7Lev88-eUI-ljX9s9KHS-2TnxJu1HCISQJaWICvTr4OkI3q75OodtUknGIGJIRcLrMAURqB\\_D1DOd3AsGumTcplN4c=](https://vertexaisearch.cloud.google.com/grounding-api-redirect/y8BGU2JlL5tBheGLImcHbCNf7Lev88-eUI-ljX9s9KHS-2TnxJu1HCISQJaWICvTr4OkI3q75OodtUknGIGJIRcLrMAURqB_D1DOd3AsGumTcplN4c=)
- Unacademy. (n.d.). Basic Characteristics of Aliphatic Amines. Retrieved from [vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQEEFaTJPZUQUjEFItwW-p2fZlhf91UhaJnvuGyogdgd3IDBE5MWLT1gwVo1\\_w2gEfpYmxae72XQXfxNitougdciwkoF0IXtnfZss7IxT7QfsjX841iW91tP0FOdDavxoz78qzGqFok](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQEEFaTJPZUQUjEFItwW-p2fZlhf91UhaJnvuGyogdgd3IDBE5MWLT1gwVo1_w2gEfpYmxae72XQXfxNitougdciwkoF0IXtnfZss7IxT7QfsjX841iW91tP0FOdDavxoz78qzGqFok)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

1. tutorchase.com [tutorchase.com]
2. Hygroscopic: What it Means, What You Need to Know [corecheminc.com]
3. Amines, Aliphatic: Physical & Chemical Properties [iloencyclopedia.org]
4. N,N'-DIMETHYL-1,6-HEXANEDIAMINE|13093-04-4 - MOLBASE Encyclopedia [m.molbase.com]
5. The MSDS HyperGlossary: Hygroscopic [ilpi.com]
6. echemi.com [echemi.com]
7. chem.tamu.edu [chem.tamu.edu]
8. Detection of Trace Amounts of Water in Organic Solvents by DNA-Based Nanomechanical Sensors - PMC [pmc.ncbi.nlm.nih.gov]
9. hiranuma.com [hiranuma.com]
10. CN113092663A - Method for measuring moisture content in organic amine - Google Patents [patents.google.com]
11. safetymadesimple.com [safetymadesimple.com]
12. echemi.com [echemi.com]
13. Drying agents and their compatibilities , Hive Stimulants [chemistry.mdma.ch]
14. N,N'-DIMETHYL-1,6-HEXANEDIAMINE | 13093-04-4 [chemicalbook.com]
15. byjus.com [byjus.com]
16. chem.libretexts.org [chem.libretexts.org]

- 17. CHEM-GUIDE: Physical properties of aliphatic amines [chem-guide.blogspot.com]
- 18. benchchem.com [benchchem.com]
- 19. Basic Characteristics of Aliphatic Amines [unacademy.com]
- To cite this document: BenchChem. [N,N'-Dimethyl-1,6-hexanediamine moisture sensitivity issues]. BenchChem, [2026]. [Online PDF]. Available at hexanediamine-moisture-sensitivity-issues]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Gu

Ontario, CA 91761,

Phone: (601) 213-44

Email: [info@benchchem.com](mailto:info@benchchem.com)